

An In-depth Technical Guide to the Physical Properties of Methyl 2-Cyclohexylacetate

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Compound of Interest

Compound Name: methyl 2-cyclohexylacetate

Cat. No.: B083980

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **methyl 2-cyclohexylacetate**, a compound of interest in various chemical and industrial applications. This document details its boiling point and density, outlines standardized experimental protocols for their determination, and includes a schematic for a common synthesis route.

Physical Properties of Methyl 2-Cyclohexylacetate

Methyl 2-cyclohexylacetate is a clear, colorless liquid. Its primary physical characteristics, boiling point and density, are summarized below. The presented data is a compilation from various chemical suppliers and databases, and variations in reported values are noted.

Physical Property	Value	Conditions
Boiling Point	182 °C	at 760 mmHg (Atmospheric Pressure)
201 °C	at 760 mmHg (Atmospheric Pressure)	
Density	0.951 g/cm ³	at 25 °C
0.937 g/cm ³	Not specified	

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the proper handling, application, and quality control of chemical substances. The following sections describe standard methodologies for measuring the boiling point and density of liquid esters like **methyl 2-cyclohexylacetate**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a pure substance, this is a characteristic physical constant. The following protocol is based on internationally recognized methods such as those outlined by the OECD (Organisation for Economic Co-operation and Development) and ASTM International.

Principle: This method involves heating the liquid and observing the temperature at which the liquid and vapor phases are in equilibrium at a given external pressure. Common techniques include distillation, the ebulliometer method, and the Siwoloboff method. The distillation method is described here as a widely used and accessible technique.

Apparatus:

- Distillation flask
- Condenser
- Thermometer with appropriate temperature range and calibration
- Heating mantle or oil bath
- Boiling chips or a magnetic stirrer

Procedure:

- A sample of **methyl 2-cyclohexylacetate** is placed in the distillation flask, along with boiling chips or a magnetic stir bar to ensure smooth boiling.

- The thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation flask.
- The flask is heated gently.
- The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed on the thermometer. This temperature is the boiling point at the recorded atmospheric pressure.
- For determination of the normal boiling point (at 101.325 kPa), a pressure correction can be applied if the measurement is made at a different pressure.

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer, hydrometer, or a digital density meter. The pycnometer method is a precise and widely accepted technique.

Principle: The density is calculated from the mass of the liquid that completely fills a container of a known volume (the pycnometer) at a specific temperature.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.1 mg)
- Constant temperature water bath

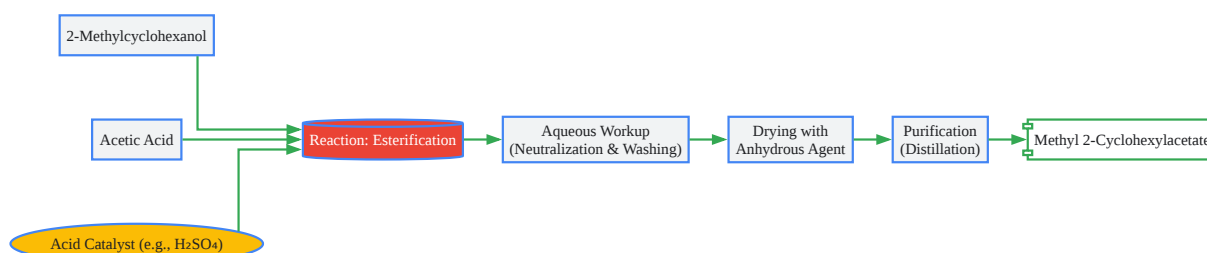
Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium. The volume of the pycnometer is then determined from the mass of the water and its known density at that temperature.
- The calibrated pycnometer is then filled with **methyl 2-cyclohexylacetate**.

- The filled pycnometer is brought to the desired temperature in the constant temperature water bath.
- The mass of the pycnometer filled with the sample is determined.
- The density of the **methyl 2-cyclohexylacetate** is calculated by dividing the mass of the sample by the volume of the pycnometer.

Synthesis of Methyl 2-Cyclohexylacetate: A Workflow Diagram

As **methyl 2-cyclohexylacetate** is not a signaling molecule, a signaling pathway diagram is not applicable. Instead, a more relevant visualization for this compound is a workflow diagram illustrating its synthesis. A common method for producing **methyl 2-cyclohexylacetate** is through the esterification of 2-methylcyclohexanol with acetic acid.



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Caption: A generalized workflow for the synthesis of **methyl 2-cyclohexylacetate** via Fischer esterification.

This guide provides foundational information on the physical properties of **methyl 2-cyclohexylacetate** and the methodologies for their determination. The included synthesis

workflow offers a logical overview of its production for professionals in research and development.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Methyl 2-Cyclohexylacetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083980#methyl-2-cyclohexylacetate-physical-properties-boiling-point-density]

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